

# An In-depth Technical Guide to the Physical Properties of Omeprazole-N-oxide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Omeprazole-N-oxide**

Cat. No.: **B194791**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Omeprazole-N-oxide** is a primary metabolite of omeprazole, a widely used proton pump inhibitor. As a significant player in the pharmacokinetic profile of omeprazole, a thorough understanding of the physical properties of **Omeprazole-N-oxide** is crucial for researchers in drug metabolism, pharmacology, and medicinal chemistry. This technical guide provides a comprehensive overview of the known physical characteristics of **Omeprazole-N-oxide**, detailed experimental protocols for their determination, and a visualization of its metabolic formation.

## Core Physical and Chemical Properties

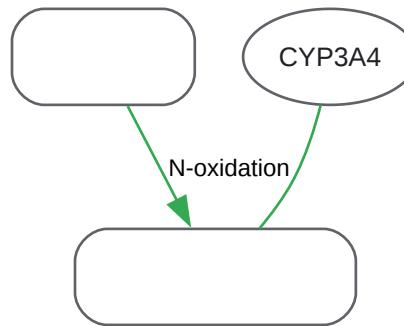
**Omeprazole-N-oxide**, identified by the CAS number 176219-04-8, is a white to off-white solid. It is recognized as "Omeprazole Related Compound E" in the United States Pharmacopeia (USP).

## Data Presentation: A Summary of Quantitative Data

Property	Value	Source(s)
Molecular Formula	C <sub>17</sub> H <sub>19</sub> N <sub>3</sub> O <sub>4</sub> S	[1][2]
Molecular Weight	361.42 g/mol	[1][2]
Melting Point	173-175 °C	Not specified
Solubility	Soluble in DMSO and Methanol. Approximately 1 mg/mL in DMSO.	[3][4]
UV-Vis Absorption Maxima (λ <sub>max</sub> )	272 nm, 303 nm	[4]
pKa (Predicted)	8.63 ± 0.10	[3]

## Metabolic Pathway of Omeprazole to Omeprazole-N-oxide

Omeprazole is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme system. The formation of **Omeprazole-N-oxide** is a key metabolic route, catalyzed predominantly by the CYP3A4 isozyme. This N-oxidation occurs on the pyridine ring of the omeprazole molecule.



[Click to download full resolution via product page](#)

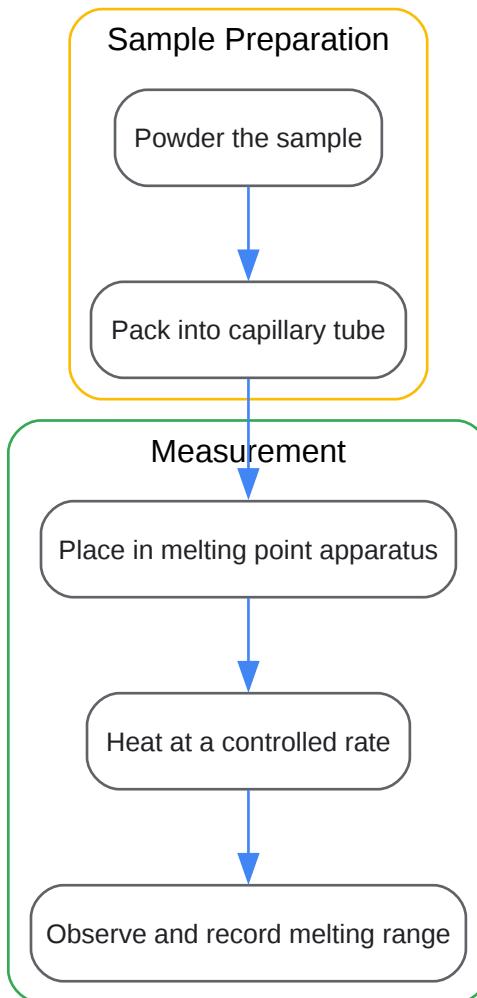
Metabolic conversion of Omeprazole to **Omeprazole-N-oxide**.

## Experimental Protocols

While specific, detailed experimental protocols for the characterization of **Omeprazole-N-oxide** are not widely published, the following are generalized methodologies based on established pharmacopeial and analytical chemistry procedures that are suitable for determining the physical properties of a small organic molecule like **Omeprazole-N-oxide**.

## Determination of Melting Point (Based on USP <741>)

The melting range of a solid is a critical indicator of its purity. The following protocol is a generalized procedure for determining the melting point of a powdered substance using the capillary method.



[Click to download full resolution via product page](#)

Workflow for melting point determination.

**Apparatus:**

- Melting point apparatus with a heating block and a temperature probe.
- Glass capillary tubes, sealed at one end.

**Procedure:**

- Sample Preparation: A small amount of dry **Omeprazole-N-oxide** is finely powdered.
- Capillary Loading: The powdered sample is packed into a capillary tube to a height of 2-4 mm.
- Measurement: The loaded capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The sample is heated at a constant rate, typically 1-2 °C per minute, approaching the expected melting point.
- Observation: The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which it is completely molten are recorded as the melting range.

## Determination of Solubility (Shake-Flask Method)

The shake-flask method is a common and reliable technique for determining the equilibrium solubility of a compound in a given solvent.

**Materials:**

- Scintillation vials or glass flasks with screw caps.
- Orbital shaker or wrist-action shaker.
- Analytical balance.
- Appropriate analytical method for quantification (e.g., HPLC-UV).

**Procedure:**

- Sample Preparation: An excess amount of **Omeprazole-N-oxide** is added to a series of vials, each containing a known volume of a different solvent (e.g., water, methanol, ethanol, DMSO).
- Equilibration: The vials are sealed and agitated in a temperature-controlled environment (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: The resulting suspensions are allowed to stand to allow the undissolved solid to settle. An aliquot of the supernatant is carefully removed and filtered through a suitable membrane filter (e.g., 0.45 µm PTFE) to remove any undissolved particles.
- Quantification: The concentration of **Omeprazole-N-oxide** in the clear filtrate is determined using a validated analytical method, such as HPLC-UV. The solubility is expressed in units such as mg/mL or mol/L.

## Spectral Analysis

### 1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are essential for confirming the chemical structure of **Omeprazole-N-oxide**.
- Sample Preparation: A few milligrams of the compound are dissolved in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>, CDCl<sub>3</sub>).
- Data Acquisition: Spectra are acquired on a high-field NMR spectrometer. For  $^1\text{H}$  NMR, key parameters include the number of scans, relaxation delay, and acquisition time. For  $^{13}\text{C}$  NMR, proton decoupling is typically used to simplify the spectrum.
- Data Analysis: The chemical shifts ( $\delta$ ), coupling constants (J), and integration of the peaks are analyzed to assign the signals to the respective protons and carbons in the molecule.

### 2. Infrared (IR) Spectroscopy

- IR spectroscopy is used to identify the functional groups present in the molecule.

- Sample Preparation: For a solid sample, a KBr pellet can be prepared by mixing a small amount of the compound with dry potassium bromide and pressing it into a transparent disk. Alternatively, Attenuated Total Reflectance (ATR) can be used with the neat solid.
- Data Acquisition: The spectrum is recorded using an FTIR spectrometer over the mid-IR range (typically 4000-400  $\text{cm}^{-1}$ ).
- Data Analysis: The absorption bands are assigned to specific functional group vibrations (e.g., C=O, N-O, S=O, C-H, N-H).

### 3. Mass Spectrometry (MS)

- Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its identity.
- Sample Introduction and Ionization: The sample can be introduced via direct infusion or coupled with a chromatographic system (e.g., LC-MS). Electrospray ionization (ESI) is a common ionization technique for this type of molecule.
- Data Acquisition: High-resolution mass spectrometry (HRMS) can provide the exact mass of the molecular ion, confirming the elemental composition. Tandem mass spectrometry (MS/MS) can be used to study the fragmentation pattern.
- Data Analysis: The mass-to-charge ratio ( $m/z$ ) of the parent ion and its fragment ions are analyzed to deduce the structure of the molecule.

## Conclusion

This technical guide consolidates the available information on the physical properties of **Omeprazole-N-oxide** and provides generalized yet robust protocols for their experimental determination. While specific spectral data and detailed, published experimental procedures for this particular metabolite are limited, the methodologies outlined here provide a solid foundation for researchers to characterize **Omeprazole-N-oxide** and similar compounds in a drug development setting. A thorough understanding of these properties is indispensable for advancing our knowledge of omeprazole's metabolism and its implications for clinical pharmacology.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. Mass Spectrometry Protocols and Methods | Springer Nature Experiments [[experiments.springernature.com](http://experiments.springernature.com)]
- 3. [who.int](http://who.int) [who.int]
- 4. [benchchem.com](http://benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Omeprazole-N-oxide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b194791#physical-properties-of-omeprazole-n-oxide>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)